

Essential Safety and Logistics for Handling 3-Butoxyphenol

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Compound of Interest

Compound Name: 3-Butoxyphenol

Cat. No.: B099933

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemicals like **3-Butoxyphenol**. This guide provides immediate and essential safety protocols, operational plans, and disposal procedures to foster a secure research environment.

Chemical Profile and Hazards

3-Butoxyphenol is a solid organic compound with the molecular formula $C_{10}H_{14}O_2$. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is recognized as a substance that causes skin irritation and serious eye irritation.[1][2]

Identifier	Value
IUPAC Name	3-Butoxyphenol
Molecular Formula	$C_{10}H_{14}O_2$
Molecular Weight	166.22 g/mol [1]
Physical State	Solid
CAS Number	18979-72-1
GHS Hazard Statements	H315: Causes skin irritation[1][2] H319: Causes serious eye irritation[1][2]

Personal Protective Equipment (PPE)

A stringent adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety. The following table outlines the recommended equipment when handling **3-Butoxyphenol**.

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield is recommended if there is a risk of splashing.[3]	Conforms to EN166 (EU) or OSHA 29 CFR 1910.133.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, butyl rubber).[3][4][5] A lab coat or chemical-resistant apron must be worn.[3]	Gloves must meet Regulation (EU) 2016/425 and EN 374 standards.[3]
Respiratory Protection	To be used in a well-ventilated area. If ventilation is insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[3]	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European standard EN 149 must be followed.[3]
Footwear	Chemical-resistant footwear.[4]	N/A

Operational Plan for Handling 3-Butoxyphenol

A systematic approach is crucial for the safe handling of **3-Butoxyphenol** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure the laboratory is well-ventilated; the use of a fume hood is highly recommended to minimize airborne concentrations.[3]

- Verify that safety showers and eyewash stations are accessible and operational.[3][6]
- Prepare all necessary equipment and reagents before commencing work.[3]

2. Donning Personal Protective Equipment (PPE):

- Wear a clean, fully buttoned lab coat.[3]
- Put on safety glasses with side-shields or chemical splash goggles.[3]
- Wear appropriate chemical-resistant gloves, inspecting them for any damage before use.[3]

3. Handling the Chemical:

- Avoid direct contact with skin and eyes.[2]
- Prevent the inhalation of dust or vapors.[2]
- Do not eat, drink, or smoke in the designated handling area.[3]
- Carefully weigh and transfer the solid material to prevent the creation of dust.
- Keep containers tightly closed when not in use.[2][5]

Disposal Plan

Proper disposal of **3-Butoxyphenol** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Segregation:

- All materials contaminated with **3-Butoxyphenol**, including gloves, weigh boats, and paper towels, must be designated as hazardous waste.[3]
- Do not mix **3-Butoxyphenol** waste with other waste streams, particularly with incompatible materials like strong oxidizing agents and strong bases.[2][3]
- Store waste in a designated, clearly labeled, and separate container.[3][7]

2. Container Management:

- Use a compatible and properly labeled hazardous waste container.[\[7\]](#)
- The container must remain closed except when adding waste.[\[7\]](#)
- Store the waste container in a designated satellite accumulation area.[\[8\]](#)

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department.
- Disposal should be carried out by a licensed waste disposal company, typically involving a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	Immediate Action
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[2][6][9] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, also under the eyelids.[2][6] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration.[2] Seek medical attention.
Ingestion	Do not induce vomiting. Clean the mouth with water and seek immediate medical attention.[2]
Spill	Evacuate the immediate area.[3] Ensure the area is well-ventilated.[3] Wearing appropriate PPE, sweep up the solid material and place it in a suitable container for disposal.[3]

Below is a logical workflow for the safe handling of **3-Butoxyphenol**.

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References

- 1. 3-Butoxyphenol | C₁₀H₁₄O₂ | CID 87876 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. benchchem.com [benchchem.com]

- 4. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 5. moellerchemie.com [moellerchemie.com]
- 6. nipissingu.ca [nipissingu.ca]
- 7. engineering.purdue.edu [engineering.purdue.edu]
- 8. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 9. solutions.covestro.com [solutions.covestro.com]
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Address: 3281 E Guasti Rd

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Email: info@benchchem.com